

Ferric ammonium edta molecular weight and formula for calculations

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Compound of Interest

Compound Name: *Ferric ammonium edta*

Cat. No.: *B13819402*

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Technical Guide to Ferric Ammonium EDTA

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ferric Ammonium EDTA**, a coordination complex widely utilized in various scientific and industrial applications. It covers the fundamental chemical properties, essential calculations for laboratory use, and detailed experimental protocols.

Core Properties and Specifications

Ferric Ammonium EDTA, also known as Ammonium ferric edetate, is a stable, water-soluble source of iron(III). Its primary function is to chelate the ferric ion (Fe^{3+}), keeping it soluble and bioavailable in solution, particularly at neutral to alkaline pH where it would otherwise precipitate as insoluble hydroxides. This property makes it invaluable in cell culture, agriculture, and chemical manufacturing.^[1]

The key quantitative data for this compound are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ FeN ₃ O ₈	[2][3][4][5]
Molecular Weight	362.1 g/mol	[2][3][4]
CAS Number	21265-50-9	[2][6][7]
Appearance	Yellow-brown crystalline powder or a red-brown liquid (in solution)	[2][3][8]
Solubility	Soluble in water and acids; slightly soluble in ethanol	[2][3]
Boiling Point	614.2°C	[2][7]
pH (1% Solution)	7.0 - 8.5	[8][9]

Calculations for Solution Preparation

Accurate preparation of solutions is critical for experimental reproducibility. The following formulas are fundamental for working with **Ferric Ammonium EDTA**.

Calculating Mass for a Molar Solution

To prepare a solution of a specific molarity (M), use the following formula:

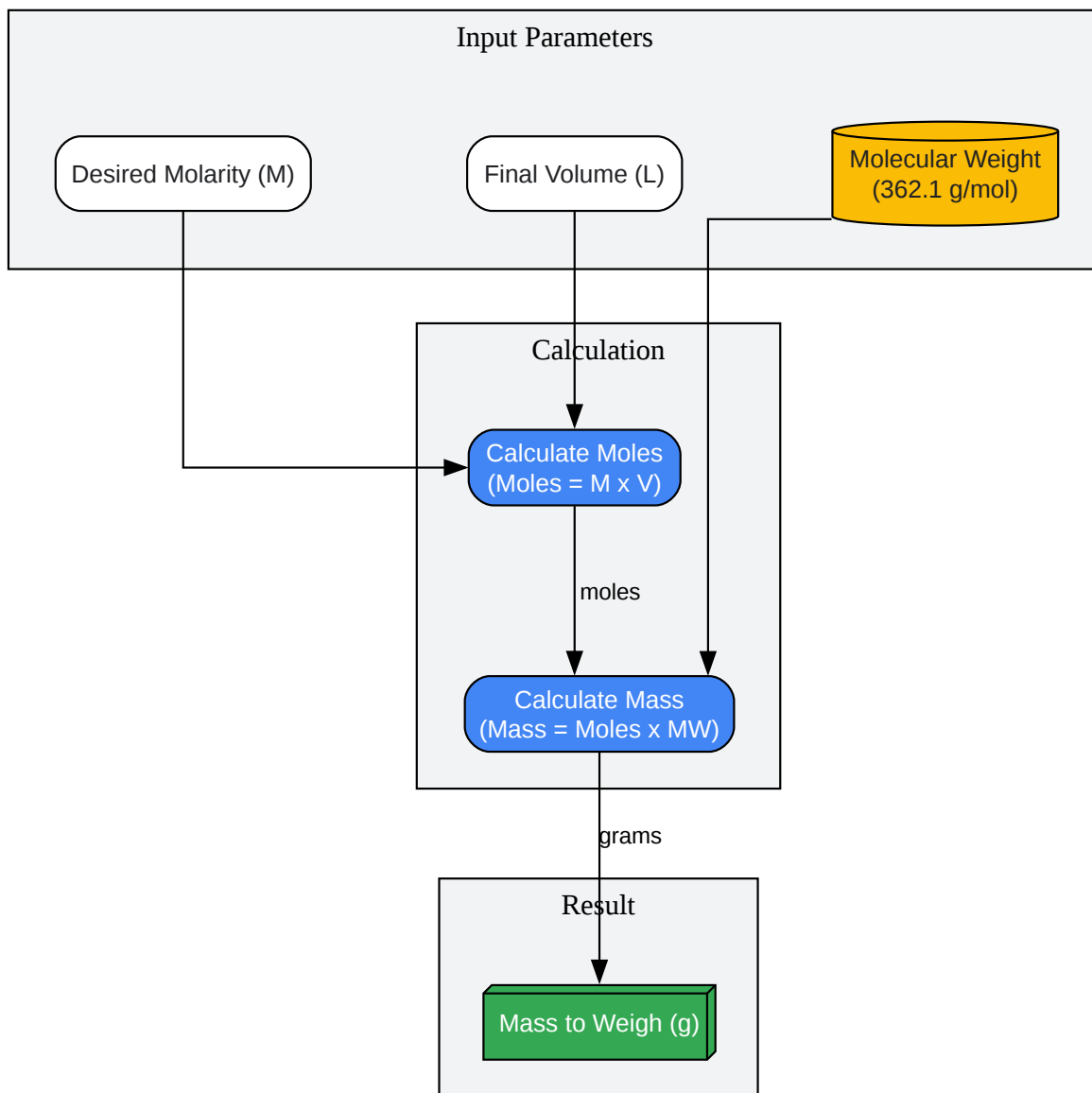
$$\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Volume of Solution (L)} \times \text{Molecular Weight (g/mol)}$$

- Molecular Weight (MW): 362.1 g/mol

Example: To prepare 500 mL (0.5 L) of a 10 mM (0.010 mol/L) stock solution:

- Mass (g) = 0.010 mol/L x 0.5 L x 362.1 g/mol = 1.81 g

The logical workflow for this calculation is visualized below.



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Caption: Workflow for calculating the mass of **Ferric Ammonium EDTA** required.

Preparing Dilutions from a Stock Solution

To dilute a concentrated stock solution to a working concentration, use the dilution formula:

$$M_1V_1 = M_2V_2$$

Where:

- M_1 = Molarity of the stock solution
- V_1 = Volume of the stock solution to use
- M_2 = Desired molarity of the final solution
- V_2 = Desired volume of the final solution

Example: To prepare 100 mL of a 100 μ M solution from a 10 mM stock solution:

- Rearrange the formula: $V_1 = (M_2V_2) / M_1$
- Ensure units are consistent (e.g., $M_2 = 100 \mu\text{M} = 0.1 \text{ mM}$).
- $V_1 = (0.1 \text{ mM} \times 100 \text{ mL}) / 10 \text{ mM} = 1 \text{ mL}$
- Therefore, add 1 mL of the 10 mM stock solution to 99 mL of the diluent.

Experimental Protocols

The following provides a detailed methodology for the preparation of a **Ferric Ammonium EDTA** stock solution from its constituent components. This method is advantageous as it does not introduce other ions like sodium or chloride.

Protocol: Preparation of 100 mM Ferric Ammonium EDTA Stock Solution

Objective: To prepare a 100 mM aqueous stock solution of **Ferric Ammonium EDTA** ($\text{NH}_4[\text{Fe}(\text{EDTA})]$) for use as a reagent or supplement in applications like cell culture media.

Materials:

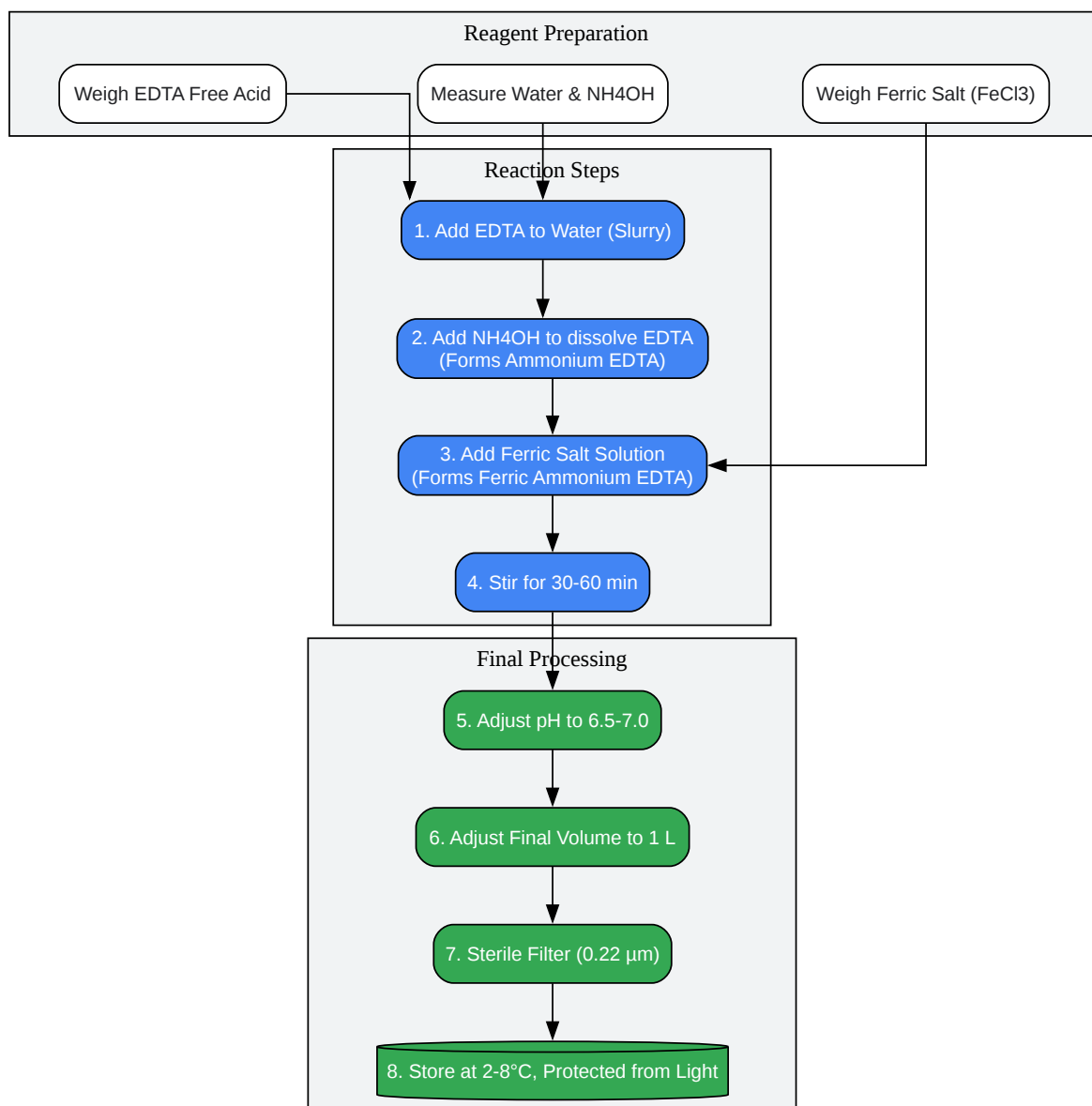
- Ethylenediaminetetraacetic acid (EDTA, free acid form), MW: 292.24 g/mol
- Ferric Chloride (FeCl_3), anhydrous, MW: 162.2 g/mol (or Ferric Chloride hexahydrate, $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$, MW: 270.3 g/mol)
- Ammonium Hydroxide (NH_4OH), ~28% aqueous solution
- High-purity water (e.g., Milli-Q or deionized)
- Magnetic stirrer and stir bar
- pH meter
- Beakers and graduated cylinders
- 0.22 μm sterile filter unit

Methodology:

- Dissolve EDTA:
 - Add ~700 mL of high-purity water to a 1 L beaker.
 - Place the beaker on a magnetic stirrer and add a stir bar.
 - Weigh 29.22 g of EDTA (free acid) and add it to the water. The EDTA will not dissolve at this stage, forming a white slurry.
- Form Ammonium EDTA:
 - While stirring vigorously, slowly add ammonium hydroxide solution dropwise.
 - Monitor the pH. Continue adding ammonia until all the EDTA powder has dissolved and the solution becomes clear. The pH will be in the alkaline range (typically pH 8-9).
- Add Ferric Salt:
 - In a separate beaker, weigh 16.22 g of anhydrous ferric chloride (or 27.03 g of the hexahydrate form).

- Dissolve the ferric chloride in ~100 mL of high-purity water. The solution will be acidic and yellow/orange.
- Slowly add the ferric chloride solution to the stirring ammonium EDTA solution. The solution will turn a deep reddish-brown color.
- pH Adjustment:
 - Allow the solution to stir for 30-60 minutes to ensure the chelation reaction is complete.
 - Calibrate a pH meter and measure the pH of the solution.
 - Adjust the pH to between 6.5 and 7.0 using ammonium hydroxide (to raise pH) or a dilute acid like acetic acid (to lower pH) as needed. A pH of ~6.5 is often optimal for stability.
- Final Volume and Sterilization:
 - Carefully transfer the solution to a 1 L graduated cylinder.
 - Add high-purity water to bring the final volume to exactly 1000 mL (1 L).
 - For biological applications, sterile-filter the solution through a 0.22 μm filter into a sterile storage bottle.
- Storage:
 - Store the solution in a tightly sealed, light-protected (amber or wrapped) bottle at 2-8°C.^[7] Properly prepared, the solution is stable for several months.

The experimental workflow for this protocol is depicted below.

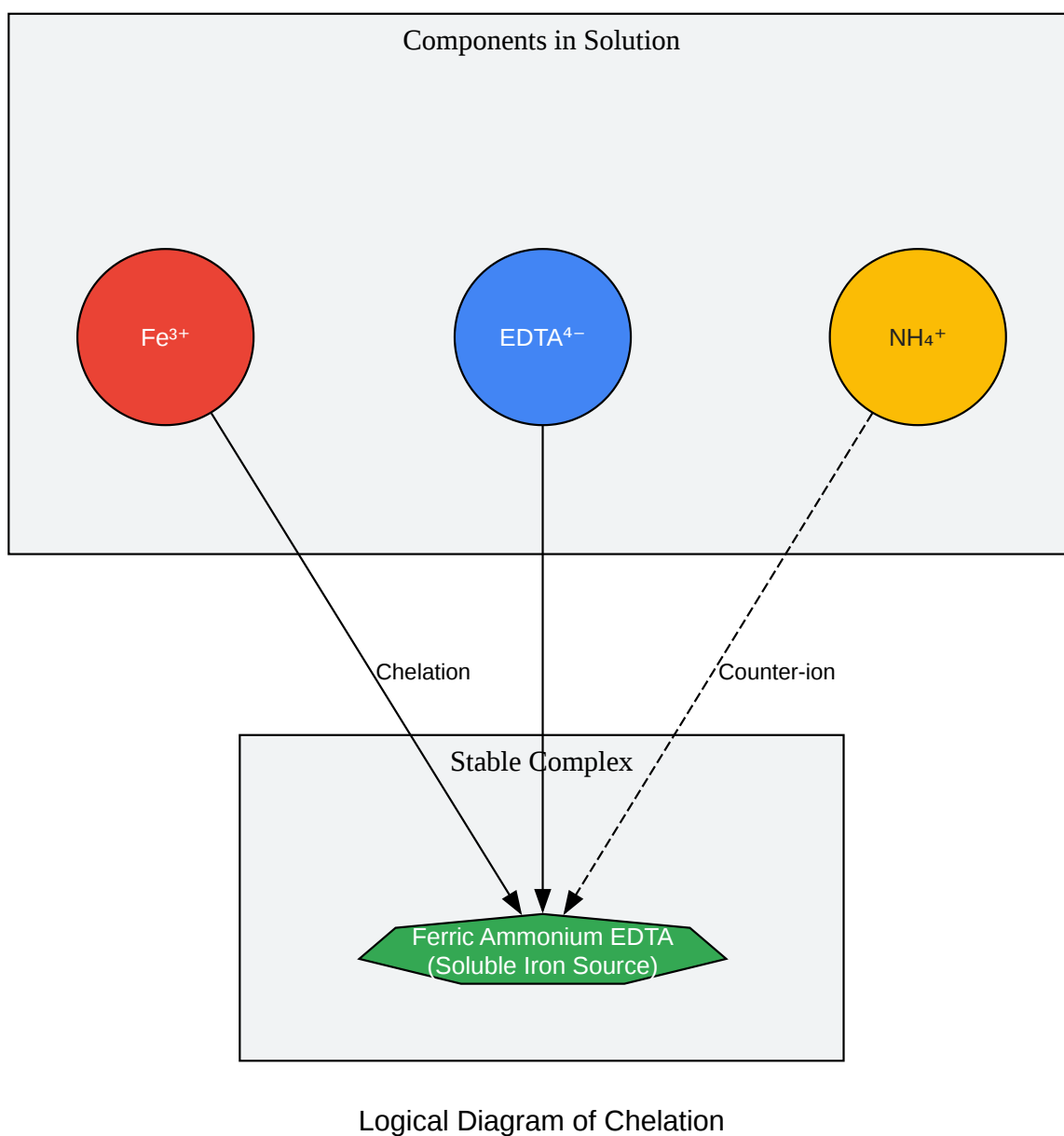


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Caption: Experimental workflow for preparing a **Ferric Ammonium EDTA** stock solution.

Mechanism of Action: Chelation

The primary role of **Ferric Ammonium EDTA** is to act as a chelating agent for the Fe^{3+} ion. The EDTA molecule envelops the central iron ion, forming six coordinate bonds (four with oxygen atoms and two with nitrogen atoms) in a stable octahedral arrangement.[2] This complex prevents the iron from reacting with other ions in the solution, thereby maintaining its solubility and availability for uptake by cells or for use in chemical reactions.[1][10]



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Caption: Logical diagram showing the chelation of a ferric ion by EDTA.

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